

# Diphenolic acid IUPAC name and structure

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## Compound of Interest

Compound Name: *Diphenolic acid*

Cat. No.: *B094337*

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## An In-depth Technical Guide to **Diphenolic Acid**

This technical guide provides a comprehensive overview of **diphenolic acid**, including its chemical identity, physicochemical properties, synthesis, and its role as a potential endocrine disruptor. This document is intended for researchers, scientists, and professionals in drug development and chemical industries.

## Chemical Identity

IUPAC Name: 4,4-bis(4-hydroxyphenyl)pentanoic acid

Synonyms: **Diphenolic acid** (DPA), 4,4-Bis(4-hydroxyphenyl)valeric acid, 4-Hydroxy-γ-(4-hydroxyphenyl)-γ-methylbenzenebutanoic acid, γ,γ-bis(p-hydroxyphenyl)valeric acid[1][2]

CAS Registry Number: 126-00-1[1][3][4]

Molecular Formula: C<sub>17</sub>H<sub>18</sub>O<sub>4</sub>[1][3][4][5]

## Chemical Structure

The structure of **diphenolic acid** consists of a pentanoic acid backbone with two 4-hydroxyphenyl groups attached to the C4 position.

SMILES: CC(CCC(=O)O)(c1ccc(cc1)O)c2ccc(cc2)O[5]

InChI: InChI=1S/C17H18O4/c1-17(11-10-16(20)21,12-2-6-14(18)7-3-12)13-4-8-15(19)9-5-13/h2-9,18-19H,10-11H2,1H3,(H,20,21)[5]

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **diphenolic acid** is presented in Table 1.

Table 1: Physicochemical and Spectroscopic Properties of **Diphenolic Acid**

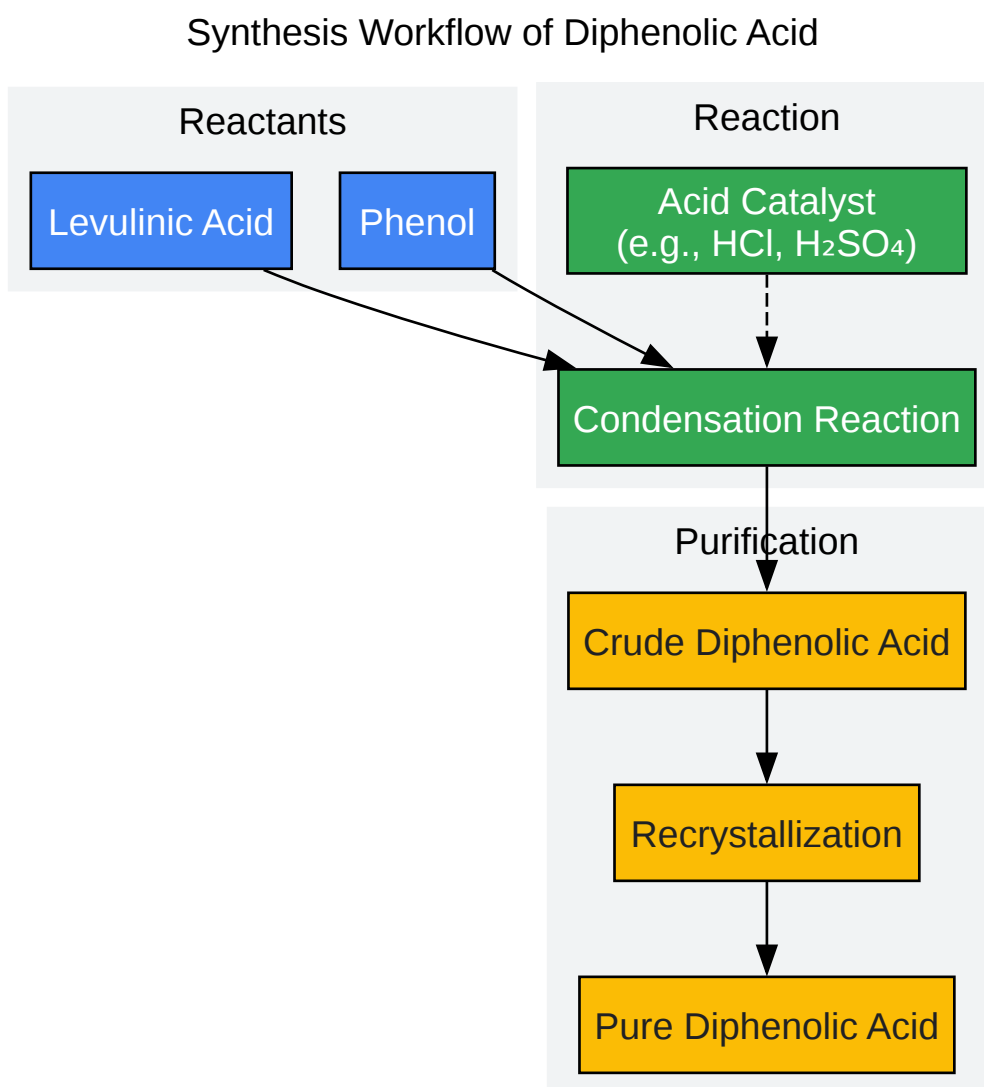
Property	Value	References
Physical Properties		
Molecular Weight	286.32 g/mol	[1][3][4][5]
Melting Point	167-172 °C	[1][3][6][7]
Boiling Point	507.0 ± 40.0 °C at 760 mmHg	[2]
Density	1.3 ± 0.1 g/cm <sup>3</sup>	[2]
pKa	4.66 ± 0.10 (Predicted)	[7]
Solubility		
Water	Appreciably soluble in hot water	[1][6]
Organic Solvents	Soluble in acetone, acetic acid, ethanol, isopropanol, methyl ethyl ketone. Insoluble in benzene, carbon tetrachloride, and xylene.	[1][6]
Spectroscopic Data		
<sup>1</sup> H NMR	Spectral data available.	[8]
<sup>13</sup> C NMR	Spectral data available.	[9]
IR Spectroscopy	O-H stretch: ~3300-3400 cm <sup>-1</sup> (broad), C-O stretch: ~1000 cm <sup>-1</sup> , Aromatic C-H stretch: ~3000-3100 cm <sup>-1</sup> , Aromatic C=C stretch: ~1500-1600 cm <sup>-1</sup>	[9][10]
UV Absorption (in EtOH)	λ <sub>max</sub> at 225 and 279 nm	[7]

## Synthesis of Diphenolic Acid

**Diphenolic acid** is primarily synthesized via the acid-catalyzed condensation of levulinic acid with phenol[1][6][11]. The reaction is a type of Friedel-Crafts alkylation.

## Synthesis Workflow

The general workflow for the synthesis of **diphenolic acid** is depicted below.



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### Synthesis Workflow of **Diphenolic Acid**

## Experimental Protocol: Synthesis and Purification

This protocol provides a method for the synthesis of **diphenolic acid** from levulinic acid and phenol.

Materials:

- Levulinic acid (1.16 g, 0.01 mol)
- Phenol (5.65 g, 0.06 mol)
- 3-(sulfobutyl)-5-methyl-2-mercapto-1,3,4-thiadiazole-3-mercaptopropane sulfonate (as catalyst) (1.70 g, 0.004 mol)[12]
- 25 mL round-bottom flask
- Stirring apparatus
- Heating mantle or water bath
- Solvent for recrystallization (e.g., hot water, acetic acid)[1][6][7]
- Filtration apparatus

#### Procedure:

- **Reaction Setup:** To a 25 mL round-bottom flask, add levulinic acid, phenol, and the acid catalyst[12].
- **Reaction:** The mixture is stirred at 60 °C for 12 hours[12]. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Work-up:** After the reaction is complete, the crude product is isolated. Depending on the catalyst used, this may involve neutralization, extraction, and solvent removal.
- **Purification:** The crude **diphenolic acid** is purified by recrystallization. It can be recrystallized from hot water, acetic acid, or a mixture of heptane and ether[1][6][7]. The crystals are then collected by filtration, washed with a cold solvent, and dried.

## Role as a Potential Endocrine Disruptor

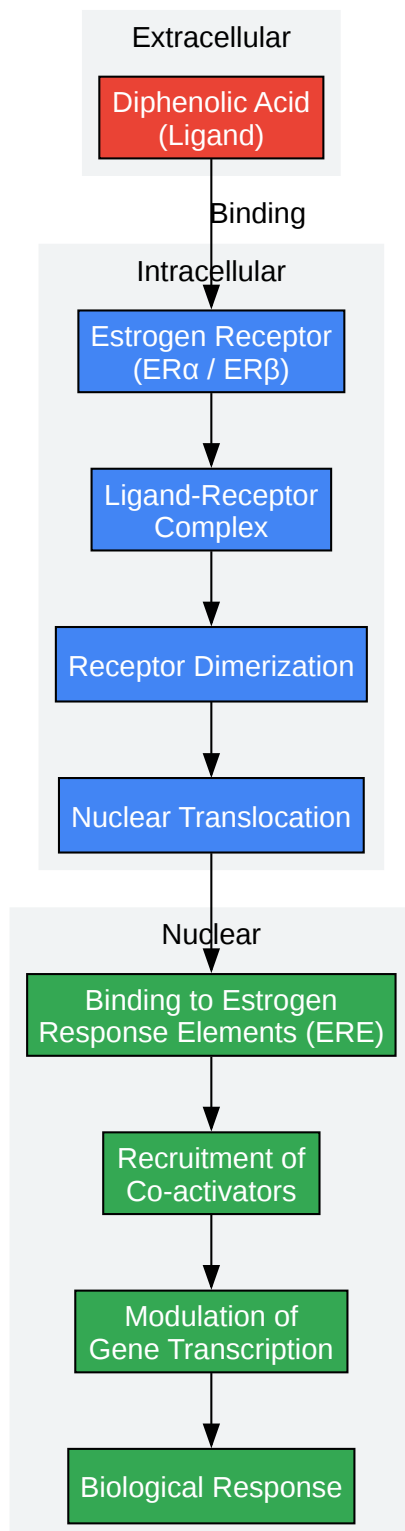
**Diphenolic acid** is structurally similar to bisphenol A (BPA), a known endocrine-disrupting chemical (EDC)[6][7]. EDCs are exogenous substances that can interfere with the endocrine system, potentially causing adverse health effects[13][14]. Due to its structural analogy to BPA,

**diphenolic acid** has been investigated for its potential to interact with estrogen receptors (ERs), primarily ER $\alpha$  and ER $\beta$ [1][5][15].

## Signaling Pathway: Estrogen Receptor Interaction

The binding of an estrogenic compound, such as estradiol or a xenoestrogen like **diphenolic acid**, to estrogen receptors can trigger a cascade of cellular events. A simplified model of this signaling pathway is shown below.

## Simplified Estrogen Receptor Signaling Pathway

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## Simplified Estrogen Receptor Signaling Pathway

This pathway illustrates that upon binding to the estrogen receptor, **diphenolic acid** can potentially initiate receptor dimerization, translocation to the nucleus, and subsequent binding to estrogen response elements on the DNA. This can lead to the recruitment of co-activators and modulation of gene transcription, resulting in a biological response[16][17]. The extent to which **diphenolic acid** activates this pathway and its specific downstream effects are areas of ongoing research.

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